

Best practices for long-term storage of BMS-309403 solutions

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Compound of Interest

Compound Name: BMS-309403 sodium

Cat. No.: B8139565

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Technical Support Center: BMS-309403

This guide provides best practices for the long-term storage and handling of BMS-309403 solutions to ensure compound integrity and experimental reproducibility.

Frequently Asked Questions (FAQs)

Q1: How should solid BMS-309403 be stored?

For long-term stability, solid BMS-309403 should be stored at -20°C.[1] One supplier suggests that the solid compound can be stored for up to 3 years at -20°C or 2 years at 4°C.[2]

Q2: What is the recommended solvent for preparing BMS-309403 stock solutions?

Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing stock solutions of BMS-309403.[1][3] Ethanol and Dimethylformamide (DMF) are also suitable solvents.[4] The compound is insoluble in water.[1]

Q3: What is the best practice for storing BMS-309403 stock solutions?

It is highly recommended to use BMS-309403 solutions shortly after preparation and to avoid long-term storage.[1] If storage is necessary, aliquot the stock solution into single-use vials to minimize freeze-thaw cycles and store them at -20°C or -80°C. For DMSO stock solutions, storage at -20°C for up to 6 months or at -80°C for up to one year is suggested.[2] Another source suggests storage of stock solutions below -20°C for several months.[1] For the sodium

salt of BMS-309403 in solution, storage is recommended for 1 month at -20°C or 6 months at -80°C.[5]

Q4: My BMS-309403 is not fully dissolving. What should I do?

If you encounter solubility issues, you can warm the solution at 37°C for 10 minutes or use an ultrasonic bath to aid dissolution.[1] It is also crucial to use fresh, anhydrous DMSO, as absorbed moisture can significantly reduce the solubility of BMS-309403.[3]

Q5: Can I store working solutions of BMS-309403?

For optimal results, especially for in vivo experiments, it is recommended to prepare working solutions fresh on the day of use.[5]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitate forms in the stock solution upon storage.	The storage temperature is too high, or the solution has undergone multiple freeze-thaw cycles.	Store aliquots at -80°C. Avoid repeated freezing and thawing. Before use, gently warm the vial to 37°C and vortex to ensure the compound is fully dissolved.
Inconsistent experimental results.	The compound may have degraded due to improper storage or handling of the solution.	Prepare fresh stock solutions from solid compound. Ensure proper storage conditions are maintained for both solid and solution forms. Aliquot stock solutions to minimize contamination and degradation.
Difficulty dissolving the compound.	The solvent may have absorbed moisture, or the concentration is too high.	Use fresh, anhydrous DMSO. [3] To aid dissolution, warm the solution at 37°C for 10 minutes or sonicate.[1] Refer to the solubility data to ensure you are not exceeding the maximum concentration.

Quantitative Data Summary

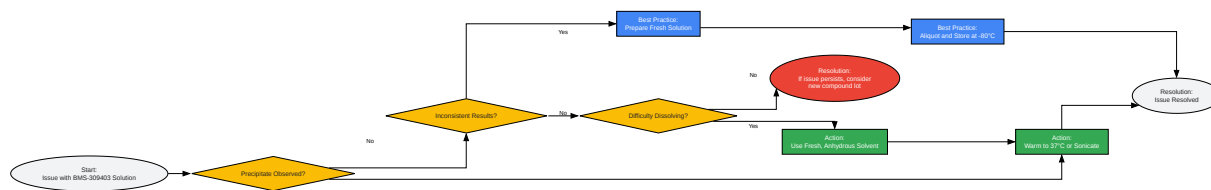
Parameter	Solvent	Value	Reference
Solubility	DMSO	>18.15 mg/mL	[1]
DMSO	25 mg/mL	[4]	
DMSO	47.45 mg/mL (100 mM)		
DMSO	95 mg/mL (200.18 mM)	[3]	
DMSO	175 mg/mL (368.77 mM)	[2]	
DMF	30 mg/mL	[4]	
Ethanol	30 mg/mL	[4]	
Ethanol	≥48.4 mg/mL	[1]	
Ethanol:PBS (pH 7.2) (1:2)	0.3 mg/mL	[4]	
Storage (Solid)	-20°C	≥ 4 years	[4]
-20°C	3 years	[2]	
4°C	2 years	[2]	
Storage (Solution in DMSO)	-20°C	Several months	[1]
-20°C	6 months	[2]	
-80°C	1 year	[2]	
Storage (Sodium Salt Solution)	-20°C	1 month	[5]
-80°C	6 months	[5]	

Experimental Protocols

Protocol for Preparing and Storing a 10 mM DMSO Stock Solution of BMS-309403

- Preparation:
 - Allow the solid BMS-309403 vial to equilibrate to room temperature before opening to prevent condensation.
 - Weigh the required amount of BMS-309403 (Molecular Weight: 474.55 g/mol) in a sterile microcentrifuge tube.
 - Add the appropriate volume of fresh, anhydrous DMSO to achieve a final concentration of 10 mM.
 - Vortex the solution thoroughly until the compound is completely dissolved. If necessary, warm the tube at 37°C for 10 minutes or use an ultrasonic bath to aid dissolution.[\[1\]](#)
- Storage:
 - Aliquot the stock solution into single-use, light-protected microcentrifuge tubes.
 - For short-term storage (up to 6 months), store the aliquots at -20°C.[\[2\]](#)
 - For long-term storage (up to 1 year), store the aliquots at -80°C.[\[2\]](#)
- Use:
 - When ready to use, remove a single aliquot from the freezer and allow it to thaw completely at room temperature.
 - Vortex briefly before diluting to the final working concentration in your experimental buffer or media.
 - Avoid repeated freeze-thaw cycles of the stock solution.

Visual Troubleshooting Workflow



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Caption: Troubleshooting workflow for BMS-309403 solution issues.

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